

Solubility of (3-Chlorophenyl)aminoacetic acid in different solvents

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Compound of Interest

Compound Name: [(3-Chlorophenyl)amino]
(oxo)acetic acid

CAS No.: 17709-99-8

Cat. No.: B099544

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An In-Depth Technical Guide to the Solubility of (3-Chlorophenyl)aminoacetic Acid

Abstract

(3-Chlorophenyl)aminoacetic acid is an amino acid derivative with a structure that presents unique challenges and opportunities in pharmaceutical and chemical research. Its solubility, a critical physicochemical parameter, dictates its behavior in various media, influencing everything from reaction kinetics to bioavailability in drug development. This technical guide provides a comprehensive framework for understanding and determining the solubility of this amphoteric compound. We delve into the core chemical principles governing its solubility, focusing on the profound impact of pH and solvent polarity. This document is structured to serve as a foundational resource for researchers, offering not only theoretical insights but also a detailed, field-proven experimental protocol for generating reliable thermodynamic solubility data.

Part 1: Physicochemical Characterization of (3-Chlorophenyl)aminoacetic Acid

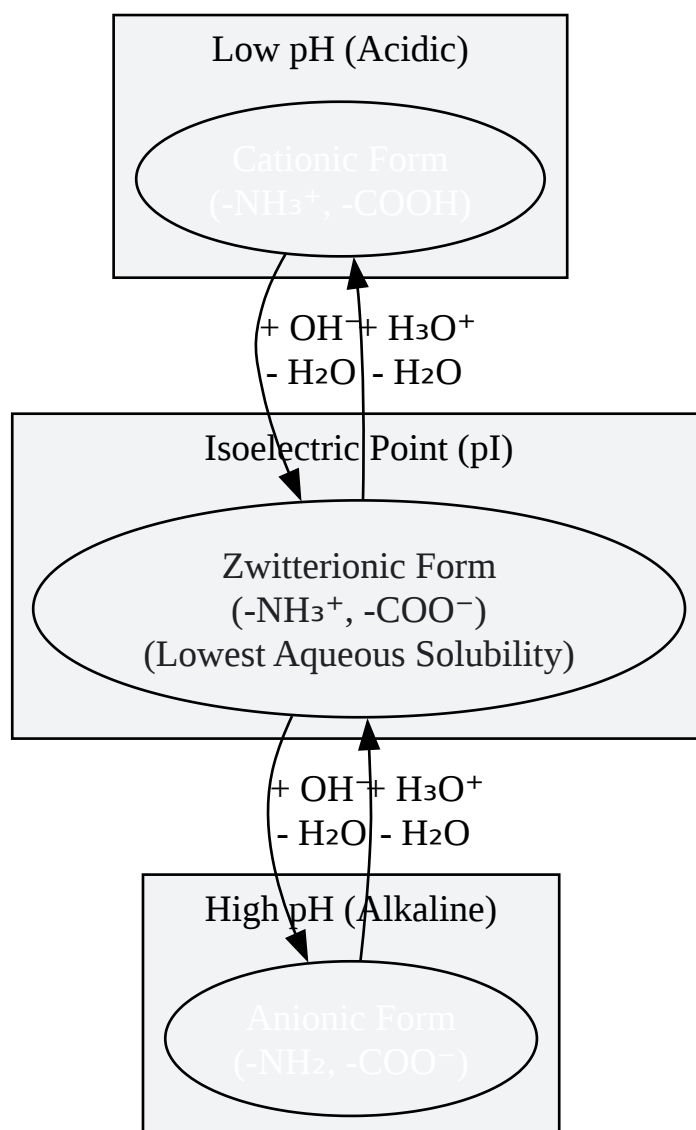
Chemical Identity and Structural Features

- Chemical Name: (3-Chlorophenyl)aminoacetic acid (also known as 3-Chlorophenylglycine) [\[1\]](#)
- CAS Number: 7292-71-9 [\[2\]](#) [\[3\]](#)
- Molecular Formula: $C_8H_8ClNO_2$ [\[3\]](#)
- Molecular Weight: 185.61 g/mol [\[3\]](#)

The molecule's structure is central to its solubility profile. It is composed of a hydrophilic aminoacetic acid backbone attached to a more hydrophobic (lipophilic) 3-chlorophenyl ring. This duality is the primary determinant of its behavior in different solvent systems.

The Amphoteric Nature and Zwitterionic State

The presence of both a basic amino group ($-NH_2$) and an acidic carboxylic acid group ($-COOH$) makes (3-Chlorophenyl)aminoacetic acid an amphoteric compound. In aqueous solutions near neutral pH, the molecule exists predominantly as a zwitterion—a neutral molecule with both a positive and a negative charge [\[4\]](#). The carboxylic acid group deprotonates to form a carboxylate anion ($-COO^-$), while the amino group protonates to form an ammonium cation ($-NH_3^+$). This strong internal ionic attraction is why many amino acids are crystalline solids with high melting points and are more soluble in polar solvents than non-polar ones [\[4\]](#).



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Part 2: Key Factors Influencing Solubility

The solubility of a compound is not an intrinsic constant but is highly dependent on the properties of the solvent and the surrounding environment. For (3-Chlorophenyl)aminoacetic acid, pH and solvent polarity are the most influential factors.

The Critical Role of pH in Aqueous Media

For ionizable drugs and compounds like amino acids, solubility in aqueous media is profoundly pH-dependent[5][6]. The solubility of (3-Chlorophenyl)aminoacetic acid is expected to follow a

characteristic "U-shaped" profile when plotted against pH.

- At the Isoelectric Point (pI): The compound exists primarily as the neutral zwitterion. The net charge is zero, intermolecular electrostatic repulsion is minimal, and the molecule is least soluble in water[7][8].
- In Acidic Conditions (pH < pI): The carboxylate group becomes protonated (-COOH), and the molecule carries a net positive charge from the ammonium group (-NH₃⁺). This cationic form readily forms salts with counter-ions in the buffer, leading to a significant increase in solubility[8].
- In Alkaline Conditions (pH > pI): The ammonium group is deprotonated (-NH₂), and the molecule carries a net negative charge from the carboxylate group (-COO⁻). This anionic form also demonstrates much higher solubility than the zwitterion[8].

This behavior can be mathematically described by Henderson-Hasselbalch-derived equations, which relate pH, the compound's acid dissociation constants (pKa values), and its intrinsic solubility (the solubility of the neutral form)[8][9].

The Effect of Solvent Polarity and Co-solvents

The "like dissolves like" principle provides a foundational guideline for predicting solubility in organic solvents[10].

- Polar Solvents (e.g., Water, Methanol, Ethanol): Due to the polar amino and carboxyl groups, the compound is expected to have its highest solubility in polar protic solvents that can form hydrogen bonds and solvate the zwitterionic form[4].
- Non-Polar Solvents (e.g., Hexane, Toluene): The strong ionic and hydrogen bonding forces within the solid crystal lattice of the amino acid are difficult to overcome by the weak van der Waals forces offered by non-polar solvents. Consequently, solubility is expected to be very low[4].
- Co-solvent Systems (e.g., Ethanol-Water Mixtures): In many pharmaceutical applications, co-solvents are used to enhance the solubility of poorly soluble drugs. For amino acids, adding a less polar solvent like ethanol to water typically decreases solubility. This is because the organic co-solvent disrupts the hydration shell around the zwitterion and

reduces the overall polarity of the medium, making it less favorable for dissolving the charged species[11].

Part 3: Standardized Protocol for Determining Thermodynamic Solubility

To generate accurate and reproducible data, a standardized methodology is essential. The saturation shake-flask method is widely regarded as the gold standard for determining equilibrium (thermodynamic) solubility[12][13]. This method measures the concentration of a compound in a saturated solution after it has reached equilibrium with an excess of the solid compound.

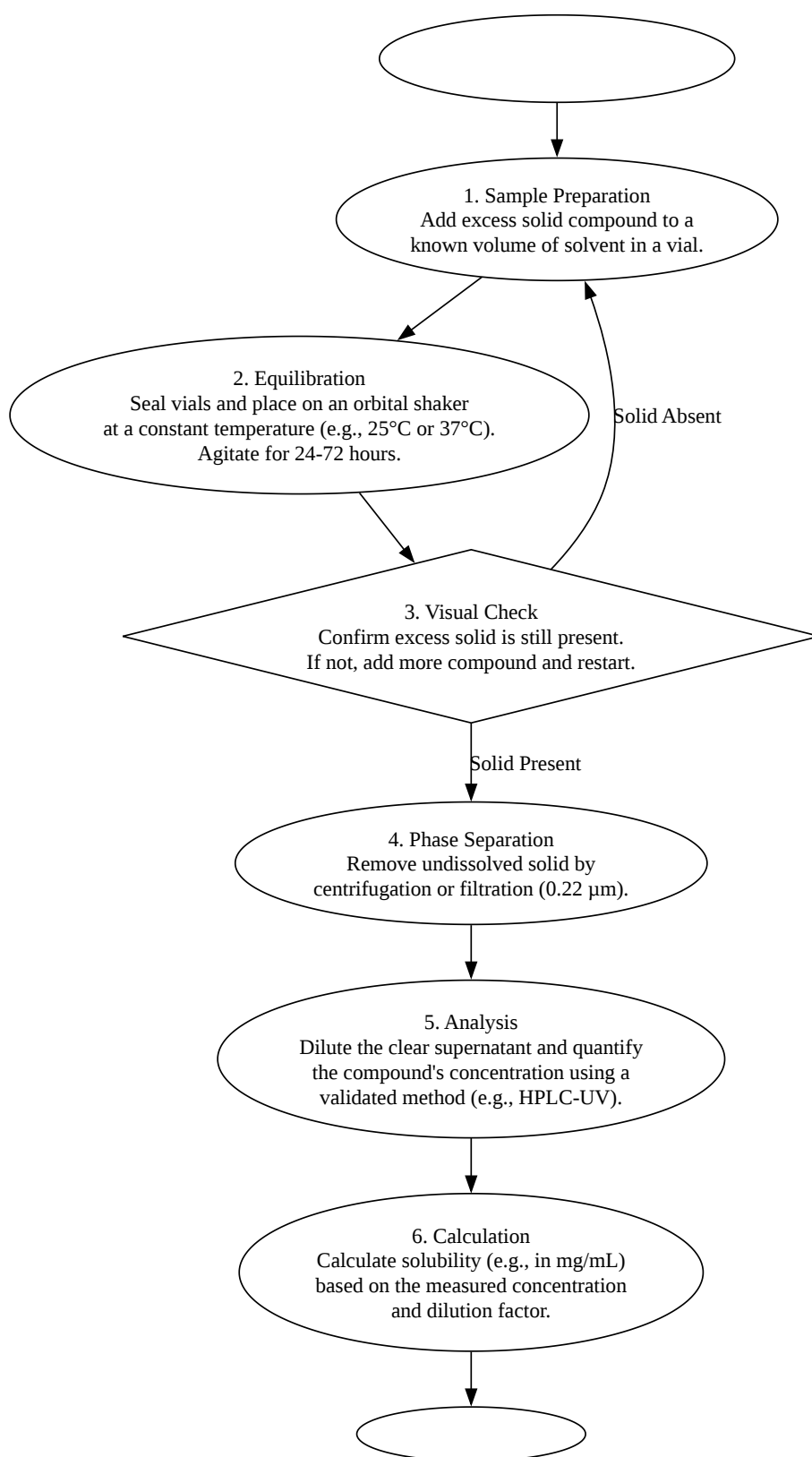
Experimental Rationale

The core principle is to allow the system of solid compound and solvent to reach a state of thermodynamic equilibrium, where the rate of dissolution equals the rate of precipitation. The resulting concentration of the dissolved compound is its equilibrium solubility under the specified conditions. Taking measurements at multiple time points (e.g., 24, 48, and 72 hours) is a critical self-validation step to confirm that equilibrium has indeed been achieved[13][14].

Materials and Equipment

- Compound: Solid (3-Chlorophenyl)aminoacetic acid of known purity.
- Solvents: High-purity solvents (e.g., HPLC grade water, ethanol, methanol, acetonitrile, dimethyl sulfoxide (DMSO), hexane).
- Buffers: A range of prepared buffer solutions (e.g., phosphate, citrate) covering the desired pH range (e.g., pH 2 to 10).
- Apparatus: Analytical balance, vials with screw caps, orbital shaker or rotator in a temperature-controlled incubator, pH meter, centrifuge, syringe filters (e.g., 0.22 μm PTFE or PVDF), and a validated analytical instrument for quantification (e.g., HPLC-UV or LC-MS).

Experimental Workflow: The Shake-Flask Method



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Detailed Step-by-Step Protocol

- Preparation: Add an excess amount of solid (3-Chlorophenyl)aminoacetic acid to a vial. A good starting point is an amount that is 2-3 times the expected solubility. Add a precisely known volume of the desired solvent or buffer solution (e.g., 2-5 mL)[14].
- pH Measurement (for aqueous systems): Measure and record the initial pH of the slurry[12].
- Equilibration: Seal the vials tightly and place them in an incubator shaker set to a constant temperature (e.g., 25 °C or 37 °C). Agitate at a consistent rate (e.g., 150-300 RPM) for a prolonged period. To ensure equilibrium, sample at multiple time points (e.g., 24h, 48h, and 72h)[14][15]. Equilibrium is confirmed when consecutive measurements yield the same solubility value[13].
- Phase Separation: After the incubation period, allow the vials to rest briefly to let heavy solids settle. Carefully withdraw an aliquot of the supernatant and separate the remaining undissolved solid. This is best achieved by either centrifugation at high speed or by filtering the solution through a chemically compatible syringe filter (e.g., 0.22 µm)[16]. This step is critical to avoid artificially high results from suspended solid particles.
- Quantification: Immediately dilute the clear filtrate with a suitable mobile phase or solvent to prevent precipitation. Analyze the concentration of the dissolved compound using a pre-validated analytical method, such as HPLC-UV, against a standard curve of known concentrations.
- Final pH Measurement: For aqueous systems, measure and record the final pH of the slurry to check for any significant changes during equilibration[12][14].
- Calculation: Use the measured concentration and the dilution factor to calculate the final solubility, typically reported in units of mg/mL or µM.

Part 4: Data Presentation and Interpretation

Organizing experimental results in a clear and logical format is crucial for comparison and analysis.

Tabulating Solubility Data

All quantitative data should be summarized in a structured table. This allows for easy comparison of solubility across different conditions.

Solvent System	pH (Initial)	pH (Final)	Temperature (°C)	Solubility (mg/mL) ± SD	Solubility (µM) ± SD
Deionized Water	25				
0.1 M HCl (pH ~1.2)	25				
Phosphate Buffer	4.5	25			
Phosphate Buffer	6.8	25			
Phosphate Buffer	7.4	25			
Borate Buffer	9.0	25			
Ethanol	N/A	N/A	25		
Methanol	N/A	N/A	25		
DMSO	N/A	N/A	25		
50:50 Ethanol:Water	25				

SD: Standard Deviation from replicate measurements (n≥3).

Conclusion

The solubility of (3-Chlorophenyl)aminoacetic acid is a complex property governed by the interplay between its amphoteric amino acid nature and its hydrophobic chlorophenyl moiety. Its solubility is predicted to be minimal at its isoelectric point and to increase significantly in both

acidic and alkaline aqueous solutions. While solubility in non-polar organic solvents is expected to be low, polar organic solvents and co-solvent mixtures will exhibit varied effects. By applying the robust and validated shake-flask methodology detailed in this guide, researchers can reliably quantify these solubility characteristics, generating the critical data needed to advance research and development in pharmaceuticals and chemical synthesis.

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